

Essential Disposal Protocol for 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde

Cat. No.: B1351505

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For Immediate Reference: Treat **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** as a hazardous chemical waste. Disposal procedures are contingent upon local regulations and the policies of your institution's Environmental Health & Safety (EHS) department. The absence of a specific, comprehensive Safety Data Sheet (SDS) for this compound necessitates a conservative approach, leveraging established best practices for analogous chemical structures such as pyrazole derivatives and aromatic aldehydes.[1][2]

I. Chemical Profile and Hazard Assessment

Due to its chemical structure, **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** should be handled as a potentially hazardous substance. The primary hazards are associated with its constituent chemical groups:

- **Pyrazole Derivatives:** This class of compounds exhibits diverse pharmacological activities and, as such, should be handled with care.[1] Some pyrazoles are known to be harmful if swallowed, toxic in contact with skin, and can cause serious eye damage and skin irritation. [3][4] Contamination of water sources with pyrazole and its derivatives is an environmental concern.[1]
- **Aromatic Aldehydes:** Aldehydes can be irritants and may have other toxicological effects. In-lab disposal of aldehydes is generally discouraged for occupational and environmental reasons.[5]

Given these characteristics, this compound must be disposed of as hazardous chemical waste. Under no circumstances should it be discharged down the drain or discarded in regular trash.

[1]

Quantitative Data Summary:

Property	Value	Reference
CAS Number	75815-74-6	[6][7]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[6]
Molecular Weight	186.21 g/mol	[7]
Appearance	White needles	[6]
Melting Point	64-70 °C	[6]
Storage	Store at 0-8°C	[6]

II. Standard Disposal Protocol

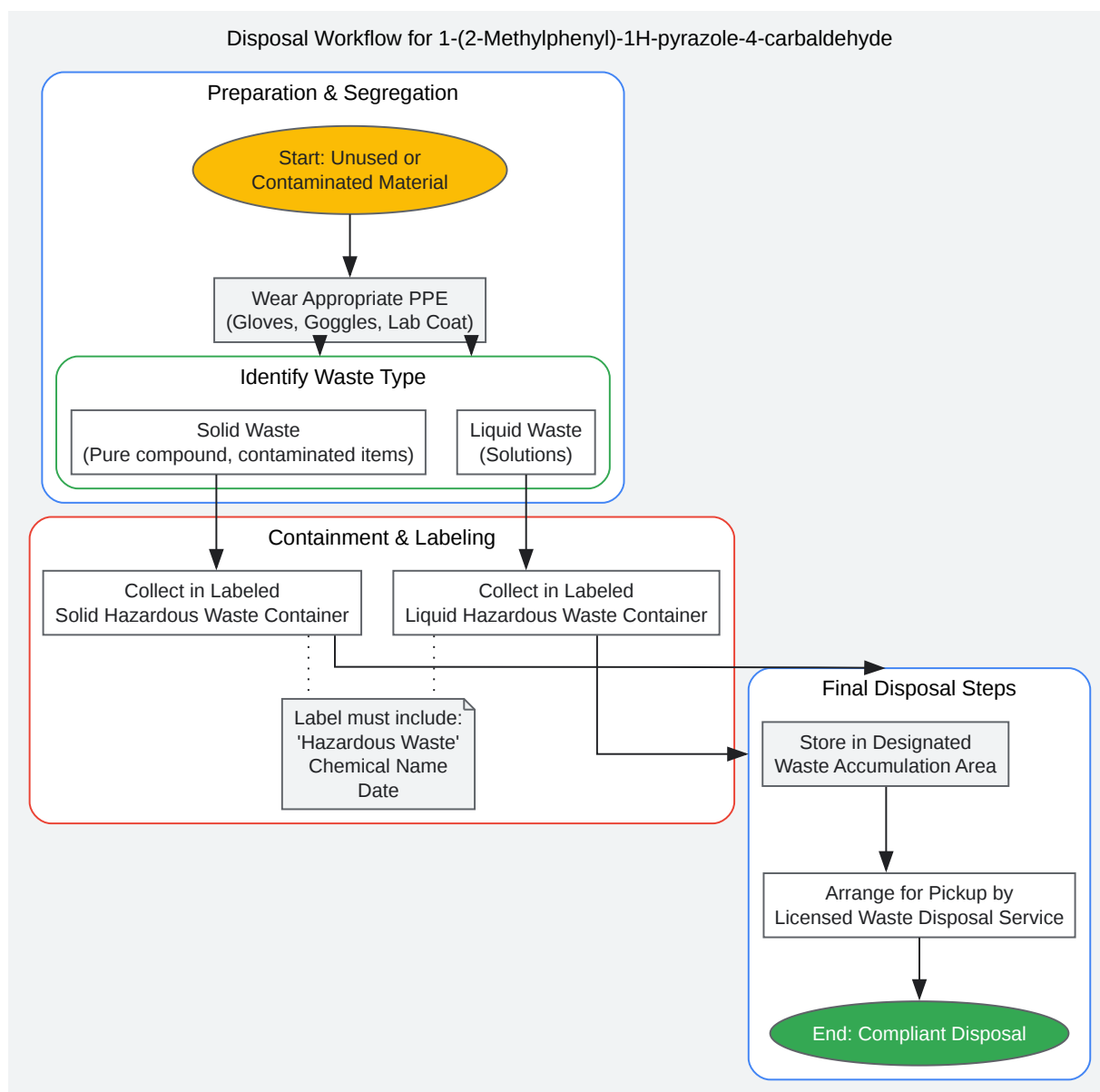
The required method for the disposal of **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** is through a licensed chemical waste disposal service.[2] This ensures that the compound is managed in an environmentally safe and compliant manner.

Experimental Protocol for Waste Handling and Segregation:

- **Personal Protective Equipment (PPE):** Before handling the chemical for disposal, ensure appropriate PPE is worn, including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.[2]
- **Container Selection:** Use a clean, non-reactive, and sealable container designated for hazardous waste. The container must be in good condition and compatible with the chemical.[1]
- **Waste Segregation:**

- Solid Waste: Collect unused or expired solid **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** in a clearly labeled, sealed container. Contaminated materials such as weighing paper, pipette tips, and gloves that have come into direct contact with the solid compound should also be placed in a designated solid chemical waste container.[\[2\]](#)
- Liquid Waste: Solutions containing **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** must be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.[\[2\]](#) It is best practice to separate halogenated and non-halogenated solvent waste where possible.[\[1\]](#)
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde**," and the approximate concentration and quantity.[\[8\]](#) Include the date when waste accumulation started.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory. This area should be secure and away from incompatible materials.[\[8\]](#)
- Disposal of Empty Containers:
 - Thoroughly empty all contents from the original container.
 - The first rinse of the container with a suitable solvent (e.g., acetone or ethanol) must be collected and disposed of as hazardous liquid waste.[\[5\]](#)
 - For highly toxic compounds, the first three rinses must be collected as hazardous waste.[\[5\]](#) Given the potential hazards of pyrazole derivatives, a conservative approach of collecting the first three rinses is recommended.
 - After thorough rinsing and air-drying, the container may be disposed of according to institutional guidelines for non-hazardous glass or plastic recycling.[\[5\]](#)
- Waste Pickup: Follow your institution's specific procedures for requesting a hazardous waste pickup from the EHS department or the licensed waste disposal contractor.[\[1\]](#)

III. Visualization of Disposal Workflow



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Caption: Disposal workflow for **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde**.

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